

A Technical Guide to Graniline: Properties, and Experimental Insights

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Compound of Interest

Compound Name: *Graniline*

Cat. No.: *B1197928*

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Disclaimer: The term "Graniine" did not yield a recognized chemical compound in scientific literature. This guide focuses on "**Graniline**," a plausible intended subject of inquiry based on spelling similarity and its relevance to chemical and biological research.

Graniline is a naturally occurring sesquiterpene lactone found in the flower buds of *Carpesium triste*. It is classified as a eudesmane sesquiterpenoid and has garnered interest for its potential biological activities, including its use as a bactericide and fungicide.[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of **Graniline**, alongside available experimental data, to support researchers, scientists, and drug development professionals.

Physical and Chemical Properties

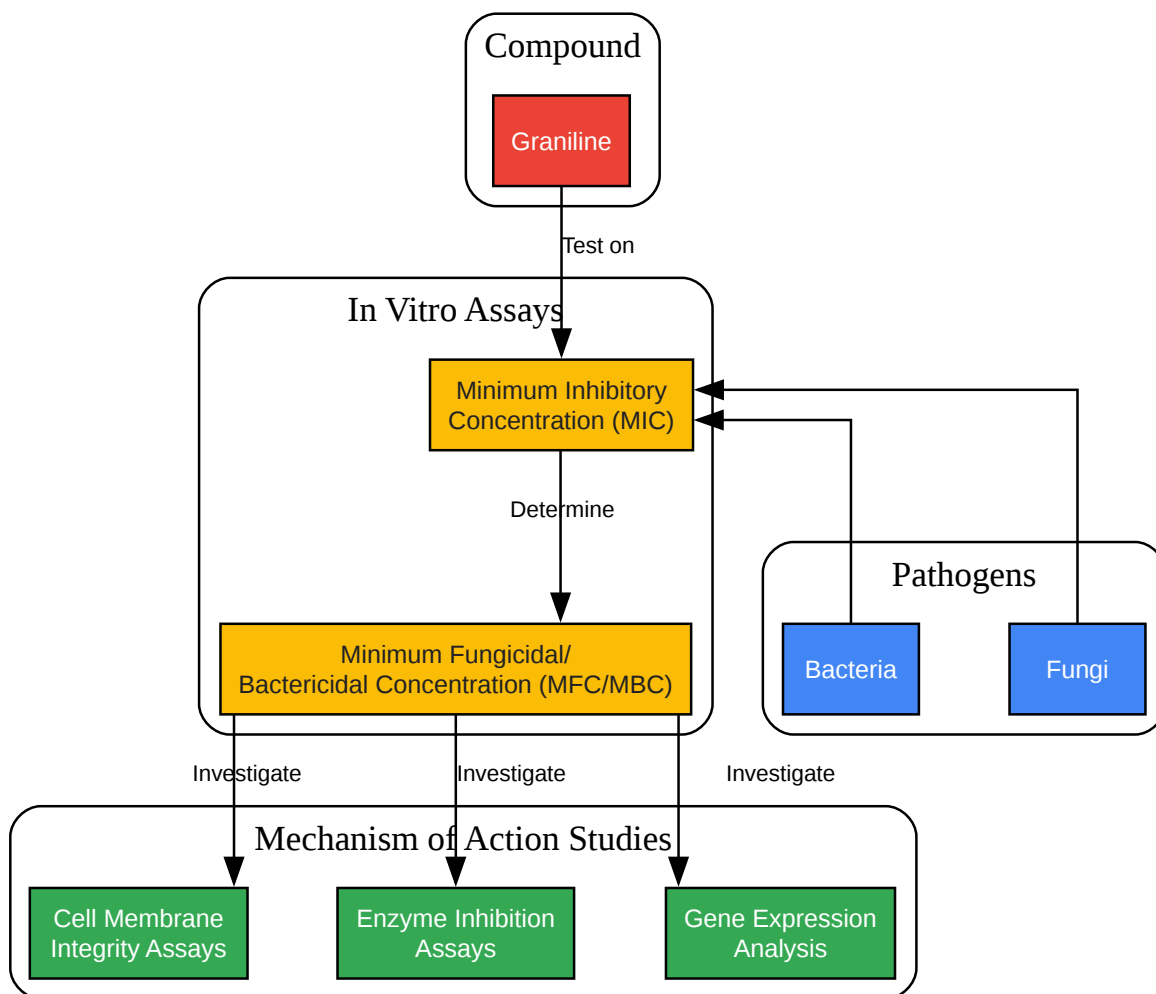
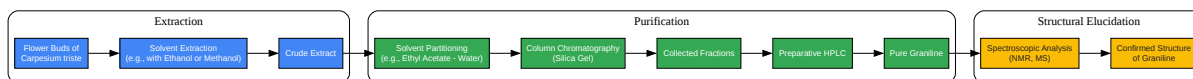
The fundamental physicochemical properties of **Graniline** are summarized below. This data is crucial for understanding its behavior in various experimental and biological systems.

Property	Value	Source
CAS Number	40737-97-1	[1][2]
Molecular Formula	C15H20O4	[1][2]
Molecular Weight	264.32 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Boiling Point (Predicted)	469.8 ± 45.0 °C	[1]
Density (Predicted)	1.24 ± 0.1 g/cm ³	[1]
pKa (Predicted)	14.41 ± 0.60	[1][2]
Solubility	DMSO: ≥ 100 mg/mL (378.33 mM)	[1][2]
Storage Temperature	-20°C	[1][2]
InChIKey	ZEIYNPAINVEWGP-PVZBEVCSSA-N	[1]
SMILES	O1C(=O)C(=C) [C@@]2([H])C[C@]3([H])-- INVALID-LINK-- (C[C@@]12[H])--INVALID- LINK--C--INVALID-LINK-- C3=C	[1]

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Graniline** are essential for its further study. The following outlines a general workflow based on standard phytochemical extraction and analysis techniques.

Workflow for Isolation and Identification of **Graniline**



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References

- 1. Graniline | 40737-97-1 [chemicalbook.com]
- 2. Page loading... [guidechem.com]
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